

# Sucrose monodecanoate synthesis and purification methods

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Compound of Interest

Compound Name: Sucrose monodecanoate

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# **Synthesis of Sucrose Monodecanoate**

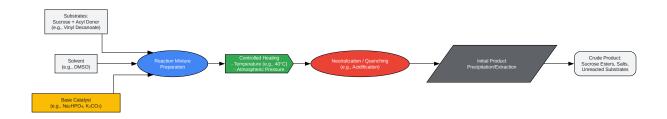
The production of **sucrose monodecanoate** can be broadly categorized into two primary methods: enzymatic synthesis and chemical synthesis. Enzymatic methods are favored for their high selectivity under mild conditions, whereas chemical methods are established for large-scale industrial production.

# **Enzymatic Synthesis**

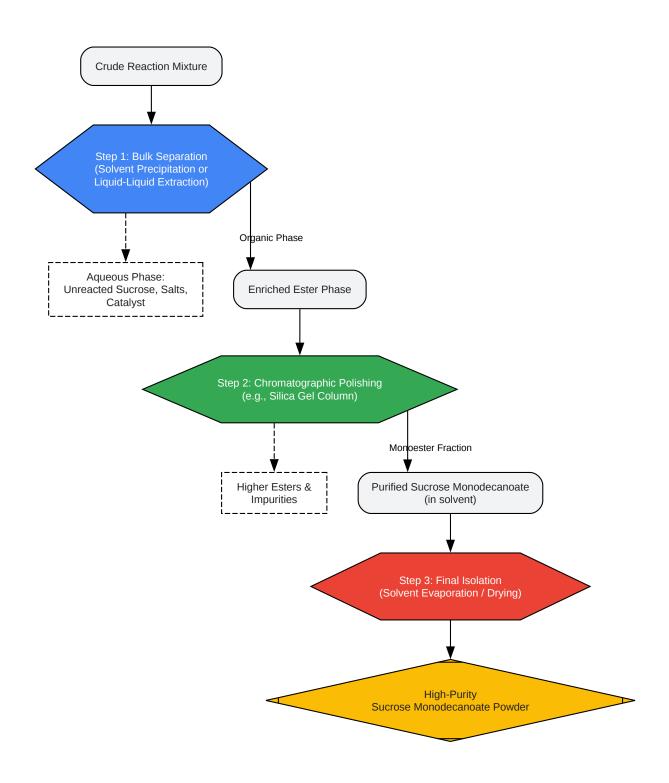
Enzymatic synthesis utilizes lipases to catalyze the esterification or transesterification reaction between sucrose and a decanoic acid donor. This method offers high regioselectivity, preferentially forming monoesters, and operates under milder temperature and pressure conditions, minimizing byproduct formation and sucrose degradation.[3][4]











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